

# A Comparative Guide to Lauryl Lactate and Myristyl Lactate as Functional Cosmetic Ingredients

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## Compound of Interest

Compound Name: *Lauryl Lactate*

Cat. No.: *B030782*

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## Introduction

**Lauryl lactate** and myristyl lactate are alpha-hydroxy acid (AHA) esters, synthesized from the esterification of lactic acid with lauryl alcohol (a C12 fatty alcohol) and myristyl alcohol (a C14 fatty alcohol), respectively. Both are utilized in the cosmetics and personal care industries as multifunctional ingredients, primarily valued for their emollient and skin-conditioning properties. [1][2] They contribute to the sensory profile of formulations, improve spreadability, and offer moisturizing benefits.[3][4] While structurally similar, the two-carbon difference in their fatty alcohol chains results in distinct physicochemical properties and functional performance, particularly concerning skin feel and comedogenic potential. This guide provides an objective comparison of their performance, supported by available data and standardized experimental protocols.

## Physicochemical Properties

The difference in alkyl chain length between **lauryl lactate** (C12) and myristyl lactate (C14) directly influences their physical and chemical characteristics.

Property	Lauryl Lactate	Myristyl Lactate
INCI Name	LAURYL LACTATE	MYRISTYL LACTATE
Chemical Formula	C <sub>15</sub> H <sub>30</sub> O <sub>3</sub>	C <sub>17</sub> H <sub>34</sub> O <sub>3</sub> <a href="#">[3]</a>
CAS Number	6283-92-7	1323-03-1 <a href="#">[3]</a>
Appearance	Clear to pale yellow liquid <a href="#">[4]</a>	Colorless to pale yellow liquid or white, waxy solid <a href="#">[3]</a>
Solubility	Practically insoluble in water; Soluble in oils and alcohol <a href="#">[5]</a>	Insoluble in water; Soluble in oils and alcohol <a href="#">[6]</a>
Typical Use Level	1-10% (General guidance)	1-10% <a href="#">[3]</a>

## Functional Performance in Cosmetic Formulations

### Emolliency and Sensory Profile

- **Lauryl Lactate:** Imparts a lightweight, non-greasy, and lubricious feel to formulations.[\[4\]](#) It is often used to reduce the tackiness and greasy feel of other components, such as petrolatum, in a formulation.[\[7\]](#) Its lower molecular weight contributes to a lighter skin feel, making it suitable for daily wear and facial skincare products.
- **Myristyl Lactate:** Provides a richer, more velvety, and substantive feel.[\[3\]](#) It has excellent softening properties that leave the skin and hair feeling smooth and silky.[\[3\]](#)[\[8\]](#) This makes it a common choice for creams, lotions, and decorative cosmetics where a more cushiony texture is desired.[\[3\]](#)

### Moisturization and Skin Barrier Effects

Both ingredients function as emollients that can help moisturize the skin by forming a semi-occlusive layer on the stratum corneum, thereby reducing transepidermal water loss (TEWL). This helps to maintain skin hydration.[\[9\]](#)[\[10\]](#) The lactate moiety may also contribute to the skin's Natural Moisturizing Factor (NMF).[\[10\]](#)

While both are effective moisturizers, no direct, quantitative, head-to-head clinical studies comparing their specific impact on skin hydration (via corneometry) or TEWL were identified in the reviewed literature. A study investigating related compounds found that sodium lactate at

3% and 5% concentrations performed effectively in skin hydration.[11] This suggests the lactate portion of the molecules is crucial for this function.[11]

## Viscosity and Formulation Stability

**Lauryl lactate** and myristyl lactate can influence the rheology of emulsions. They can act as co-emulsifiers or thickeners, contributing to the viscosity and stability of the final product. Their incorporation into the oil phase of an emulsion can increase its viscosity, leading to a creamier texture and improved physical stability by slowing droplet coalescence.[12][13]

Specific comparative data on their viscosity-modifying effects was not available. The impact on viscosity is highly formulation-dependent, influenced by the concentration of the ester, the primary emulsifier system, and the oil-to-water ratio.

## Safety and Comedogenicity Profile

A critical point of differentiation for formulation scientists is the safety profile of these ingredients, particularly their potential to clog pores (comedogenicity).

Parameter	Lauryl Lactate	Myristyl Lactate
Skin Irritation	Generally considered non-irritating.[4]	Generally considered minimally irritating, though some contradictory studies exist for the undiluted material. [6] Formulations are typically non-irritating and non-sensitizing.[6]
Sensitization	Considered non-sensitizing.[4]	Considered non-sensitizing in formulation.[6]
Comedogenicity Rating	0-2 (Non-comedogenic to slightly comedogenic)	4 (Highly comedogenic)[8][14]

The high comedogenic rating of myristyl lactate is a significant consideration for products intended for acne-prone or oily skin.[3] Studies have shown its potential to cause pimples.[8] In

contrast, **lauryl lactate** is generally considered non-comedogenic, making it a more suitable choice for facial skincare and products targeting sensitive or acne-prone individuals.<sup>[4]</sup>

## Experimental Protocols

To generate direct comparative data, the following standardized methodologies are recommended.

### In-Vivo Skin Moisturization and TEWL Assessment

This protocol measures an ingredient's effect on skin hydration and barrier function.

- **Subject Recruitment:** A panel of at least 20 subjects with normal to dry skin is recruited. A washout period of 7 days with a neutral cleansing bar is required.
- **Test Sites:** Two symmetrical sites are marked on the volar forearm of each subject.
- **Baseline Measurements:** Baseline skin hydration is measured using a Corneometer® CM 825, and baseline TEWL is measured using a Tewameter® TM 300. Measurements are taken after a 30-minute acclimatization period in a controlled environment (20-22°C, 40-60% RH).
- **Product Application:** A standardized amount (e.g., 2 mg/cm<sup>2</sup>) of two test formulations (a base cream vs. the base cream with 5% of the test ingredient) is applied to the designated sites. One site remains untreated as a negative control.
- **Post-Application Measurements:** Corneometry and TEWL measurements are repeated at set intervals (e.g., 1, 2, 4, 8, and 24 hours) post-application.
- **Data Analysis:** The percentage change in skin hydration and TEWL from baseline is calculated for each time point and statistically compared between the test formulations and the control site using appropriate statistical tests (e.g., paired t-test or ANOVA).

### Viscosity Measurement of a Standard Oil-in-Water (O/W) Emulsion

This protocol quantifies the thickening effect of the ingredients.

- **Formulation Preparation:** Prepare a standard O/W emulsion base. Create three batches: the base emulsion (control), the base with 3% w/w **lauryl lactate**, and the base with 3% w/w myristyl lactate.
- **Instrumentation:** Use a rotational viscometer or rheometer (e.g., Brookfield DV-II+ Pro or a cone-and-plate rheometer) equipped with a suitable spindle or geometry.
- **Measurement Conditions:** Allow samples to equilibrate to a controlled temperature (25°C) for 24 hours.
- **Procedure:**
  - For a simple viscosity check, measure the viscosity (in mPa·s) at a fixed rotational speed (e.g., 20 RPM) after 60 seconds.
  - For a more comprehensive analysis, perform a shear rate sweep (e.g., from 0.1 to 100 s<sup>-1</sup>) to create a flow curve and evaluate shear-thinning behavior.[\[15\]](#)[\[16\]](#)
- **Data Analysis:** Compare the viscosity values and flow curves of the three formulations to determine the relative thickening effect of each lactate ester.

## Human Repeat Insult Patch Test (HRIPT) for Sensitization Potential

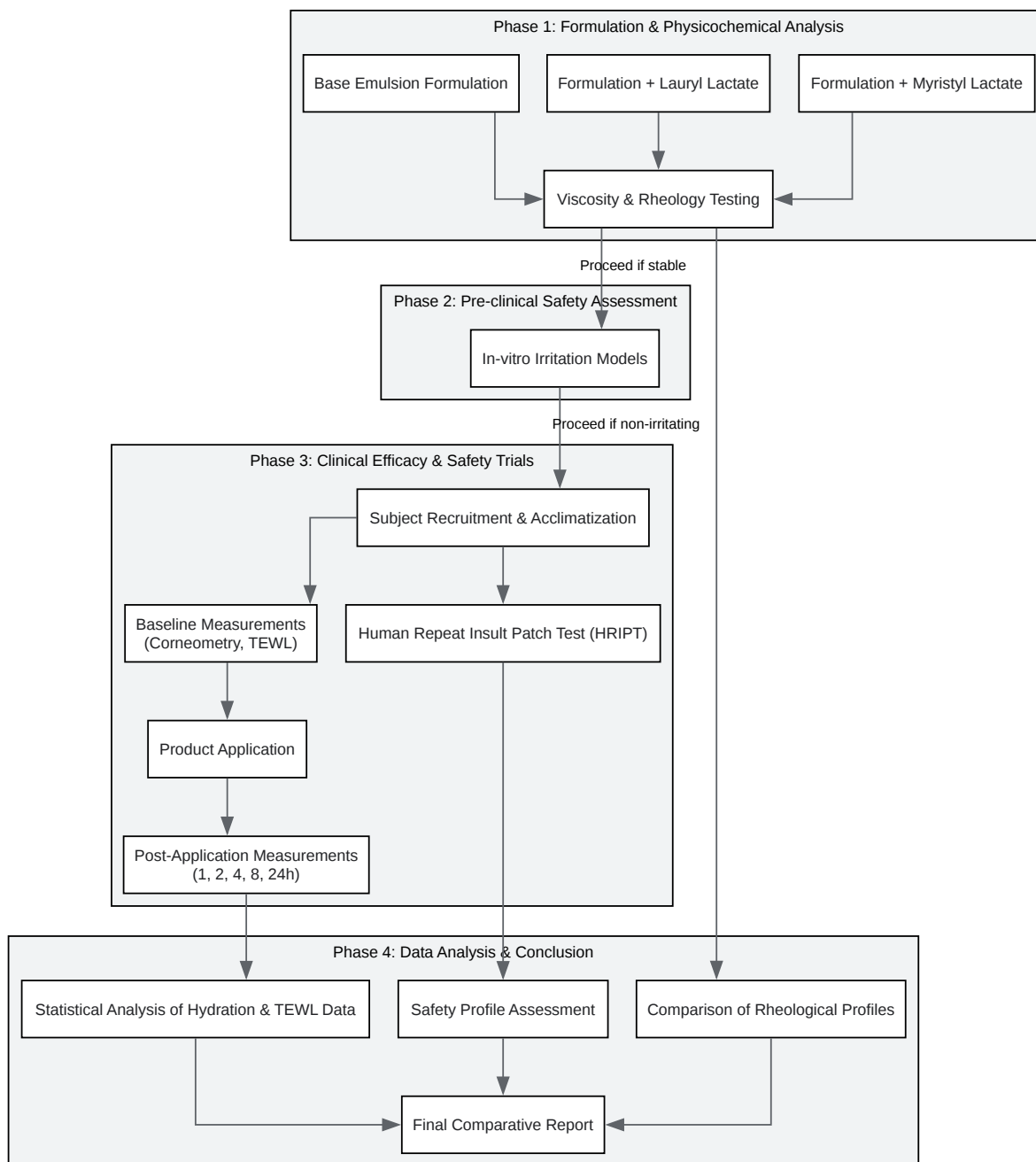
This is the standard clinical safety test to assess for allergic contact dermatitis.[\[17\]](#)[\[18\]](#)

- **Panel:** A panel of at least 50 human volunteers is recruited.
- **Induction Phase:** The test material (e.g., 5% of the ingredient in a suitable vehicle) is applied under an occlusive or semi-occlusive patch to the same site on the skin (e.g., the back) three times a week for three consecutive weeks (a total of nine applications).[\[18\]](#)
- **Rest Phase:** A 10-21 day rest period with no applications follows the induction phase.[\[18\]](#)
- **Challenge Phase:** A single patch with the test material is applied to a naive skin site.[\[5\]](#)

- Scoring: Skin reactions are scored by a trained evaluator at 24 and 48 hours after patch removal during the induction phase and at 24, 48, and 72 hours after the challenge patch application.<sup>[5]</sup>
- Interpretation: A reaction during the challenge phase at the naive site that is greater than any irritation observed during the induction phase suggests sensitization.<sup>[5]</sup>

## Visualizations

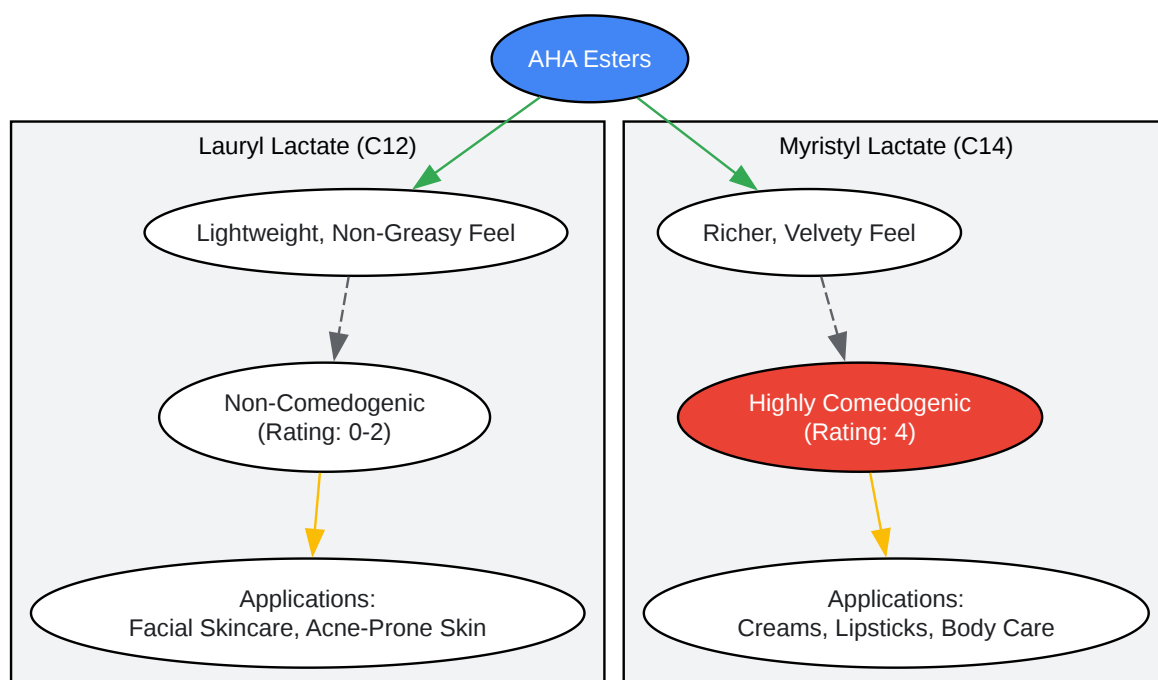
## Experimental Workflow for Emollient Efficacy and Safety Testing



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Caption: Workflow for comparing cosmetic emollients.

## Comparative Properties of Lauryl Lactate vs. Myristyl Lactate



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Caption: Key differences between Lauryl and Myristyl Lactate.

## Conclusion

**Lauryl lactate** and myristyl lactate are effective emollients and skin conditioning agents, but their suitability depends heavily on the intended application and target consumer.

- **Lauryl Lactate** is the preferred choice for facial skincare, products for oily or acne-prone skin, and any formulation where a lightweight, non-greasy sensory experience is desired. Its non-comedogenic nature is its most significant advantage.
- Myristyl Lactate is better suited for rinse-off products, decorative cosmetics like lipstick, or rich creams for body and hand care where its velvety feel is a benefit and its high comedogenic potential is less of a concern.[3]



For drug development professionals, **lauryl lactate** may also be considered as a potential penetration enhancer, a property sometimes associated with AHA esters, though this would require specific investigation. The selection between these two ingredients should be a deliberate choice based on a clear understanding of the desired product attributes and the distinct properties imparted by their respective alkyl chain lengths. Further direct comparative studies are warranted to provide quantitative performance data to the cosmetic science community.

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Address: 3281 E Guasti Rd  
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